

Application Note: Low-Temperature Recrystallization of Methyl Isonicotinate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl isonicotinimide*

CAS No.: 35451-46-8

Cat. No.: B1601337

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Abstract & Core Challenge

Methyl isonicotinate (CAS: 2459-09-8) presents a unique purification challenge due to its physical state at ambient conditions. With a melting point (MP) of approximately 8.5°C – 15°C (depending on purity), it exists as a liquid or a semi-solid slurry at typical laboratory temperatures (20–25°C).

Standard recrystallization protocols (dissolve hot, cool to RT) will fail, resulting in an oiling-out event or no phase change. This guide details a Low-Temperature Solvent Crystallization protocol designed to isolate high-purity solid methyl isonicotinate using sub-ambient thermal control.

Physicochemical Profile

Understanding the phase behavior is critical before attempting purification.

Property	Value	Critical Note
Melting Point	8.5°C – 15°C	CRITICAL: Material melts in hand. Requires cold-handling.
Boiling Point	207–209°C	High BP makes removal of high-boiling impurities by distillation difficult without vacuum.
Density	1.161 g/mL	Denser than water.[1]
Solubility	Soluble in EtOH, Et ₂ O, CHCl ₃	Highly soluble in most organics; requires non-polar solvent for crystallization.
Stability	Moisture Sensitive	Ester hydrolysis yields Isonicotinic acid (Solid, MP >300°C).

Protocol A: Low-Temperature Solvent Recrystallization

Best for: Removing soluble organic impurities from crude reaction mixtures.

Reagents & Equipment

- Solvent System: n-Pentane (primary) or Petroleum Ether (30-60°C).
 - Rationale: Methyl isonicotinate is highly soluble in polar solvents. A non-polar hydrocarbon is required to induce precipitation at low temperatures.
- Cooling Bath: Dry ice/Acetone (-78°C) or Ice/Salt (-10°C).
- Filtration: Jacketed Buchner Funnel (cooled) or pre-chilled sintered glass funnel.

Step-by-Step Procedure

Step 1: Dissolution (Ambient)

- Place the crude Methyl Isonicotinate oil in a round-bottom flask.
- Add n-Pentane dropwise at room temperature (25°C) with stirring.
- Add only enough solvent to dissolve the oil. Do not heat.
 - Note: If insoluble solids remain (likely Isonicotinic acid), filter them off at room temperature before proceeding.

Step 2: Cryogenic Nucleation

- Seal the flask under a nitrogen atmosphere to prevent moisture condensation (which causes hydrolysis).
- Submerge the flask in an Ice/Salt bath (-10°C). Stir gently.
- If crystallization does not start, scratch the glass or add a seed crystal (obtained by freezing a drop of pure material on a spatula in dry ice).
- Once nucleation begins, move the flask to a Dry Ice/Acetone bath (-78°C) or a -20°C freezer for 1 hour to maximize yield.

Step 3: The "Cold Filtration" (Critical Failure Point) Most experiments fail here because the equipment is too warm.

- Pre-chill the receiving flask and the Buchner funnel in a -20°C freezer or by pouring cold pentane through it.
- Quickly filter the suspension while keeping the setup cold.
- Wash the filter cake with ultra-cold (-78°C) pentane.
- Do not pull air through the crystals for too long, as condensation will introduce water.

Step 4: Drying

- Transfer the solid immediately to a pre-tared flask.

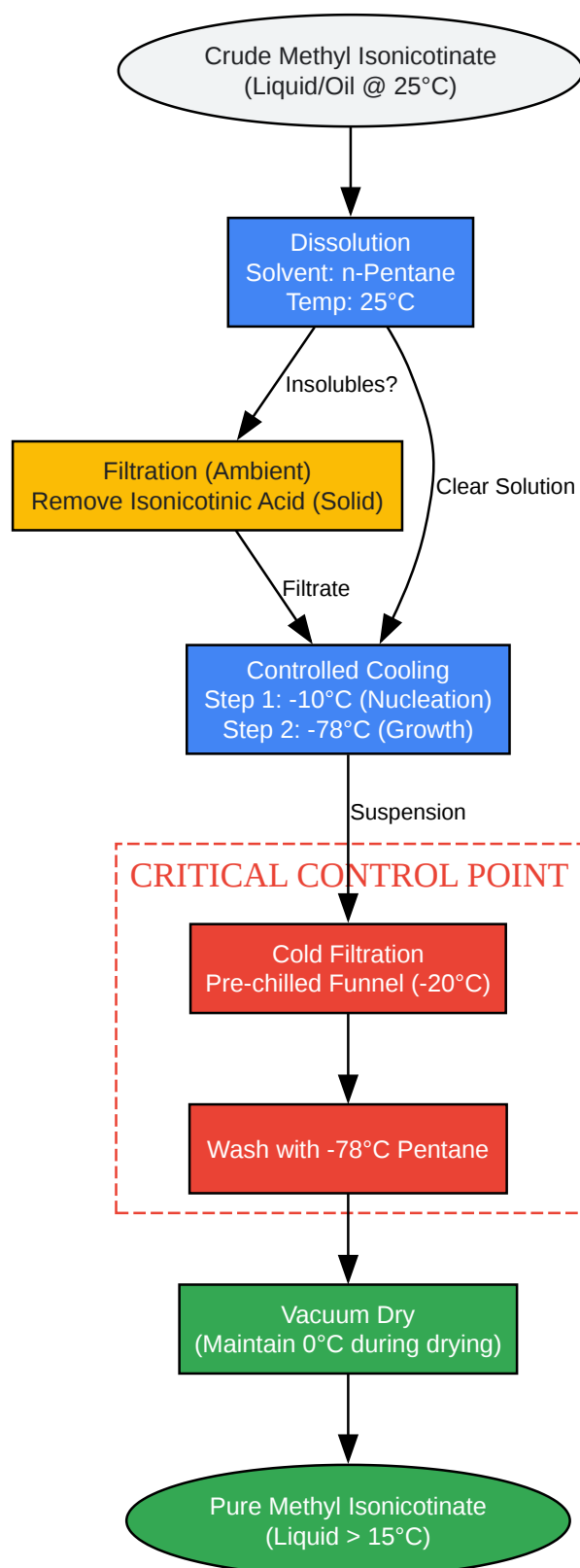
- Evaporate residual pentane under high vacuum while keeping the flask in an ice bath (0°C).
- Once solvent is removed, allow the flask to warm to RT. The pure product will likely melt back into a colorless liquid. This is expected.

Protocol B: Melt Crystallization (Solvent-Free)

Best for: High-purity isolation without solvent contamination.

- Cooling: Place the crude liquid in a test tube or flask.
- Freezing: Submerge in a bath at 0°C. The material should solidify.
- Partial Melting (Sweating): Slowly raise the temperature to 10°C.
- Separation: The impurities (which lower the melting point) will liquefy first. Invert the tube or use a centrifuge to drain the liquid "impure" fraction, leaving the higher-melting pure crystals behind.

Process Visualization



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Figure 1: Low-Temperature Crystallization Workflow. Note the Critical Control Point at filtration where temperature management prevents yield loss.

Troubleshooting & Causality

Observation	Root Cause	Corrective Action
White solid precipitates immediately upon adding solvent.	Hydrolysis impurity (Isonicotinic Acid).	Filter this solid off at RT. It is not your product.
Crystals melt on the filter paper.	Equipment heat capacity > Heat of fusion.	Use a jacketed funnel or chill equipment with dry ice before use.
Oiling out (Two liquid layers) at low temp.	Solvent is too polar or solution too concentrated.	Add more pentane or switch to a Pentane/Ether (10:1) mix.
Product smells like vinegar/acid.	Hydrolysis has occurred.	Wash organic phase with cold saturated NaHCO ₃ before crystallization.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 227085, Methyl isonicotinate. Retrieved from [\[Link\]](#)
- Organic Syntheses. General procedures for handling low-melting solids. (Contextual reference for technique). Retrieved from [\[Link\]](#)

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Sources

- 1. Methyl isonicotinate | 2459-09-8 [\[chemicalbook.com\]](https://www.chemicalbook.com)

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